

Assessing the selectivity and specificity of Phenyl 2-(phenylthio)phenylcarbamate

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Compound of Interest

Compound Name: Phenyl 2-(phenylthio)phenylcarbamate

Cat. No.: B116602

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Phenyl 2-(phenylthio)phenylcarbamate: An Assessment Beyond Synthesis

For researchers, scientists, and drug development professionals, a comprehensive understanding of a compound's selectivity and specificity is paramount. However, in the case of **Phenyl 2-(phenylthio)phenylcarbamate** (CAS No. 111974-73-3), the available scientific literature does not contain data on its biological activity, selectivity, or specificity. Its documented role is primarily as a key intermediate and potential impurity in the synthesis of Quetiapine, an atypical antipsychotic medication.^{[1][2][3][4]} Consequently, a direct comparison of its performance against alternative compounds is not feasible based on current knowledge.

While a performance-based comparison guide cannot be constructed, this report provides a contextual assessment of **Phenyl 2-(phenylthio)phenylcarbamate**, including its role in the synthesis of Quetiapine and a broader overview of the significance of the carbamate moiety in drug discovery.

Contextual Overview of Phenyl 2-(phenylthio)phenylcarbamate

Phenyl 2-(phenylthio)phenylcarbamate is a known impurity and intermediate in the manufacturing process of Quetiapine.^{[2][3]} Its chemical structure and properties are well-defined, but its biological effects have not been a subject of published research. One report

noted that structurally related compounds have demonstrated antiproliferative activity in leukemia cell line studies, but this has not been specifically attributed to **Phenyl 2-(phenylthio)phenylcarbamate** itself.[\[4\]](#)

Below is a table summarizing the known chemical information for this compound.

Property	Value
Chemical Name	Phenyl 2-(phenylthio)phenylcarbamate
CAS Number	111974-73-3
Molecular Formula	C ₁₉ H ₁₅ NO ₂ S
Molecular Weight	321.39 g/mol
Appearance	White to Off-White Solid
Solubility	Slightly soluble in Chloroform and Methanol
Primary Application	Intermediate in Quetiapine synthesis

The Role of the Carbamate Moiety in Medicinal Chemistry

The carbamate functional group (-NHCOO-) present in **Phenyl 2-(phenylthio)phenylcarbamate** is a significant structural motif in a wide array of therapeutic agents.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Carbamates are valued in drug design for their chemical stability and their ability to act as bioisosteres of amide bonds, which can enhance a molecule's resistance to metabolic degradation.[\[5\]](#)

Compounds containing a carbamate group have been successfully developed for various therapeutic areas, including:

- Anticonvulsants: To treat conditions like epilepsy.[\[5\]](#)[\[9\]](#)
- Cholinesterase Inhibitors: For the management of neurodegenerative diseases such as Alzheimer's.[\[5\]](#)[\[9\]](#)

- Antineoplastic Agents: In the development of cancer therapies.[5]
- Antiviral Agents: Including treatments for HIV infection.[5]

Synthetic Pathway of Quetiapine

To illustrate the role of **Phenyl 2-(phenylthio)phenylcarbamate**, the following diagram outlines a synthetic route to Quetiapine, highlighting the position of the intermediate.

Synthetic Pathway to Quetiapine

Experimental Protocols

As there is no available experimental data on the biological performance of **Phenyl 2-(phenylthio)phenylcarbamate**, no experimental protocols for its assessment can be provided. The primary analytical methods associated with this compound are for its identification and characterization as an impurity in Quetiapine, which typically involve techniques such as High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.[2]

In conclusion, while a direct comparative guide on the selectivity and specificity of **Phenyl 2-(phenylthio)phenylcarbamate** cannot be compiled due to a lack of biological data, its identity as a key synthetic intermediate is well-established. Future research may yet uncover biological activities for this compound, at which point a performance assessment would become a valuable endeavor.

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